

An In-depth Technical Guide to the Physical Properties of Diisopropyl Terephthalate

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Compound of Interest

Compound Name: Diisopropyl terephthalate

Cat. No.: B1594509

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the key physical properties of **Diisopropyl terephthalate**, specifically its density and boiling point. The information is presented to support research, development, and quality control activities where this compound is utilized.

Core Physical Properties

Diisopropyl terephthalate, an ester of terephthalic acid and isopropanol, is primarily used as a plasticizer and solvent in various industrial applications. Its physical characteristics are crucial for its application and processing.

The quantitative physical properties of **Diisopropyl terephthalate** are summarized in the table below for clear reference.

Physical Property	Value	Units	Conditions
Density	1.078[1]	g/mL	Not Specified
	1.05-1.11[2]	g/mL	Estimated
Boiling Point	275.3[1][3]	°C	at 760 mmHg

Experimental Protocols for Physical Property Determination

While specific experimental reports for the determination of **Diisopropyl terephthalate**'s density and boiling point are not publicly detailed, the following are standard and widely accepted methodologies for such liquid organic compounds.

The density of a liquid can be determined using several established methods. The choice of method often depends on the required accuracy, sample volume, and available equipment.

- **Pycnometry:** This is a highly accurate, albeit time-consuming, manual method for determining density. It involves weighing a precise volume of the liquid in a calibrated glass vessel called a pycnometer. Standard methods such as ASTM D1480 and ASTM D1217 outline the procedures for this technique.
- **Oscillating U-tube Method:** A fast, reliable, and accurate automated method covered by ASTM D4052. A small sample of the liquid is introduced into a U-shaped tube, which is then electronically oscillated. The density is calculated based on the change in the oscillation frequency. This method requires only a small sample volume (as little as 1 mL).
- **Hydrostatic Weighing:** Based on Archimedes' principle, this method involves weighing a reference body of a known volume first in air and then immersed in the liquid sample. The density of the liquid is determined from the difference in these weights.

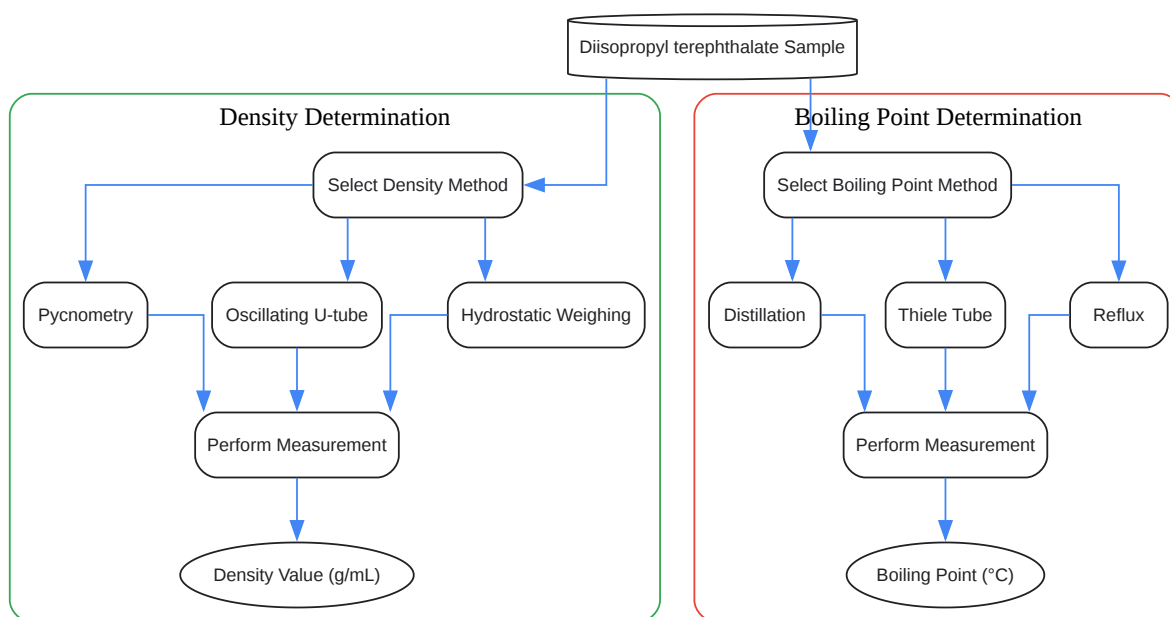
The boiling point is a key indicator of a liquid's purity and is determined at a specific pressure.

- **Distillation Method:** This is a common method where the liquid is heated in a distillation apparatus. The temperature at which the liquid actively boils and its vapor phase is in equilibrium with the liquid phase is recorded as the boiling point. The thermometer bulb must be fully immersed in the hot vapors to obtain an accurate reading.
- **Thiele Tube Method:** This is a simple and efficient method that requires a small amount of the sample (less than 0.5 mL). The sample is heated in a small tube along with an inverted capillary tube within a Thiele tube containing a heating oil. The boiling point is the temperature at which a continuous stream of bubbles emerges from the capillary, and upon cooling, the liquid is drawn back into the capillary tube.

- **Reflux Method:** In this method, the liquid is heated to its boiling point in a flask equipped with a condenser. The temperature of the vapor that is condensing and returning to the flask is measured and recorded as the boiling point.

Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for determining the physical properties of a liquid compound like **Diisopropyl terephthalate**.



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Caption: Workflow for determining the physical properties of **Diisopropyl terephthalate**.

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